

Solid-phase extraction (SPE) methods for isolating N-nitrosamines from water samples

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Compound of Interest

Compound Name: *N,N-Diamylnitrosamine*

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An In-Depth Guide to Solid-Phase Extraction (SPE) Methods for the Isolation of N-Nitrosamines from Water Samples

Senior Application Scientist's Foreword

The reliable quantification of N-nitrosamines in water represents a significant analytical challenge. These compounds, often formed as disinfection byproducts during water treatment processes like chloramination, are potent carcinogens requiring monitoring at exceptionally low concentrations, typically in the parts-per-trillion (ng/L) range[1][2]. Achieving such detection limits is impossible without an effective sample concentration and clean-up step. Solid-Phase Extraction (SPE) has emerged as the gold standard for this purpose, offering a robust, reproducible, and efficient alternative to traditional liquid-liquid extraction[3].

This document provides a comprehensive guide to the theory, selection, and practical application of SPE for N-nitrosamine analysis. We move beyond a simple recitation of steps to explain the underlying chemical principles that govern method success. The protocols described herein are built upon established regulatory methods and validated industry practices, providing a self-validating framework for immediate implementation in an analytical

laboratory setting. Our goal is to empower researchers, scientists, and development professionals with the expertise to confidently isolate these critical analytes from complex aqueous matrices.

Part 1: The Core Principle — Strategic Sorbent Selection for N-Nitrosamines

The success of any SPE method hinges on the selection of an appropriate sorbent (the solid phase). N-nitrosamines are typically small, polar molecules, which can make their retention on traditional reversed-phase silica sorbents inefficient[4]. The choice of sorbent must therefore be tailored to the unique physicochemical properties of these analytes.

Mechanism of Retention

SPE operates on the principle of partitioning. Analytes in a liquid sample (the mobile phase) are passed through a cartridge containing the solid sorbent. Ideally, the target analytes have a higher affinity for the sorbent than for the sample matrix and are thus retained. Interfering compounds with low affinity are washed away. Finally, a different solvent, for which the analytes have a high affinity, is used to desorb (elute) them from the sorbent in a small, concentrated volume.

Key Sorbent Classes for N-Nitrosamine Analysis

- **Activated Carbon:** This is the most widely used and recommended sorbent for N-nitrosamine analysis, forming the basis of U.S. EPA Method 521[1][5]. Its efficacy stems from a large, porous surface area with a graphitic, non-polar character[4]. This structure is exceptionally effective at trapping small, polar organic molecules like N-nitrosodimethylamine (NDMA) through van der Waals forces and hydrophobic interactions[4][6]. Coconut charcoal is a particularly common and effective variant[1][5].
- **Polymeric Sorbents:** These sorbents, often based on divinylbenzene or other polymer backbones, offer a different retention mechanism. Hydrophilic-Lipophilic Balanced (HLB) sorbents, for example, contain a mix of functional groups that can retain compounds across a wider range of polarities. While activated carbon is generally superior for the most common, highly polar nitrosamines, polymeric sorbents can be valuable. Some advanced methods utilize a tandem approach, combining an HLB cartridge with an activated carbon

cartridge to ensure capture of both polar and less-polar nitrosamines from a single sample[7].

- **Mixed-Mode Sorbents:** These advanced sorbents combine multiple retention mechanisms, such as reversed-phase and ion-exchange properties. For instance, a strong cation-exchange functionality can be used to retain nitrosamines that may carry a positive charge under acidic conditions[3]. While powerful, these are more commonly applied to complex matrices like pharmaceutical formulations rather than routine drinking water analysis[3][8].

Data Summary: Sorbent Selection Guide

Sorbent Type	Primary Retention Mechanism	Target Analytes	Advantages	Limitations
Activated Carbon	Adsorption via hydrophobic & van der Waals interactions	Broad range of polar N-nitrosamines (e.g., NDMA, NDEA)	EPA Method 521 standard[5], high surface area, excellent for small polar molecules[4], high recovery for key targets[9]	Can be less effective for very non-polar compounds; requires careful conditioning[9]
Polymeric (HLB)	Hydrophilic-Lipophilic Balance	N-nitrosamines of varying polarity	Good for capturing a wider polarity range than single-mechanism sorbents	May have lower retention for highly polar NDMA compared to activated carbon[7]
Mixed-Mode (Cation-Exchange)	Reversed-phase and Ion-Exchange	N-nitrosamines in complex matrices	High selectivity by exploiting multiple analyte properties[3][10]	Method development can be more complex; primarily for non-water matrices

Part 2: Validated Protocols for N-Nitrosamine Extraction

The following protocols provide detailed, step-by-step methodologies. Adherence to these procedures is critical for achieving the reproducibility and low detection limits required for N-nitrosamine analysis.

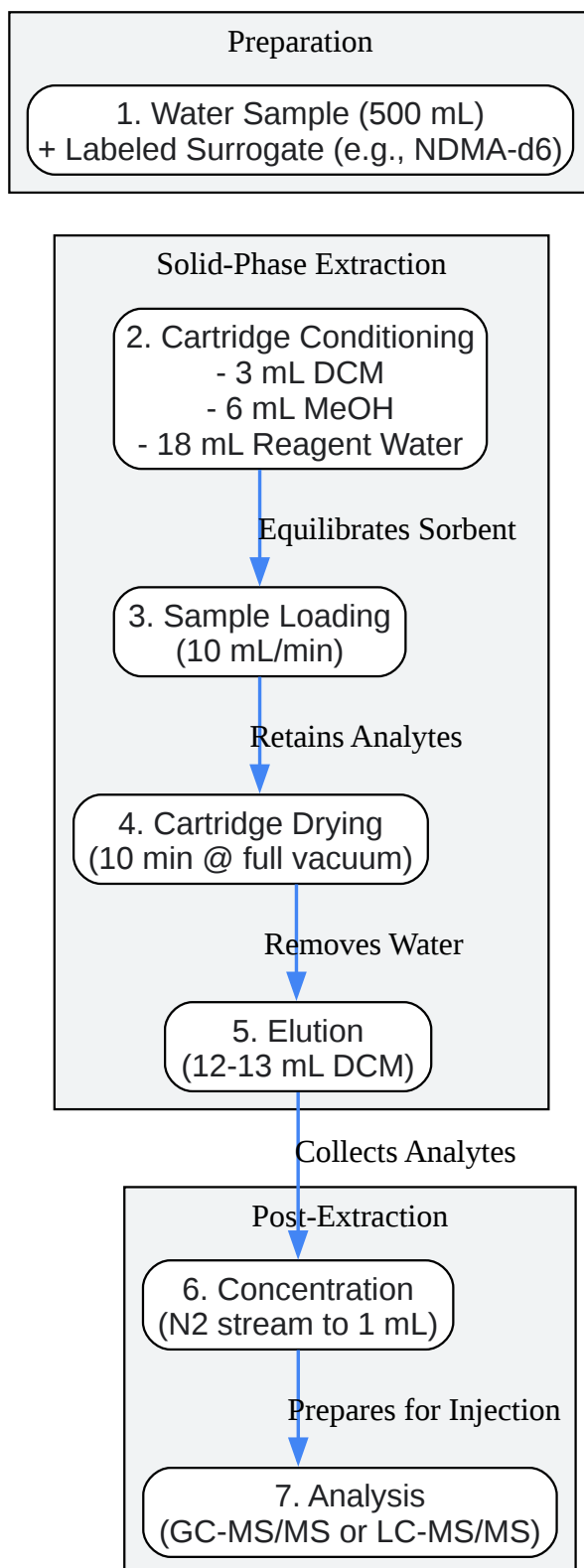
Protocol 1: Activated Carbon SPE for Drinking Water (Based on U.S. EPA Method 521)

This method is the benchmark for the determination of N-nitrosamines in drinking water and is suitable for subsequent analysis by GC-MS/MS or LC-MS/MS[5][9].

A. Materials and Reagents

- SPE Cartridges: Activated Coconut Charcoal, 2 g, 6 mL format[5][9]
- Solvents (High Purity/GC Grade): Dichloromethane (DCM), Methanol (MeOH)
- Reagent Water: Deionized water free of interfering compounds
- Standards: Certified N-nitrosamine calibration standards and isotopically labeled surrogates (e.g., NDMA-d6)[11][12]
- Apparatus: SPE vacuum manifold, sample collection vials, nitrogen evaporator

B. Experimental Workflow Diagram



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Caption: Workflow for N-Nitrosamine Extraction via Activated Carbon SPE.

C. Step-by-Step Methodology

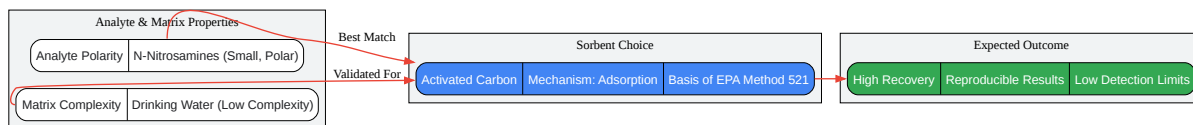
- Sample Preparation:
 - Measure 500 mL of the water sample.
 - Spike the sample with an appropriate volume of isotopically labeled surrogate standard solution (e.g., NDMA-d6). The surrogate is essential for monitoring and correcting for the efficiency of the entire extraction and analysis process[9].
- SPE Cartridge Conditioning:
 - Causality: This multi-step process prepares the sorbent for optimal interaction with the analytes. Skipping or altering this sequence will severely compromise recovery[8].
 - Place the activated carbon cartridge on the SPE manifold.
 - Step 2a: Add 3 mL of DCM to the cartridge and draw it through slowly under vacuum. This activates the carbon surface.
 - Step 2b: Add two aliquots of 3 mL of MeOH, drawing each through. This acts as a transition solvent, making the non-polar sorbent surface wettable by the aqueous sample.
 - Step 2c: Add three aliquots of 6 mL of reagent water, drawing each through completely. This removes the methanol and equilibrates the sorbent with an aqueous environment, mimicking the sample matrix. Crucially, do not let the sorbent go dry after the final water rinse and before sample loading.[9]
- Sample Loading:
 - Load the 500 mL water sample onto the conditioned cartridge.
 - Adjust the vacuum to achieve a consistent flow rate of approximately 10 mL/min[9][11].
 - Causality: A slow and steady flow rate is critical. If the flow is too fast, the analytes will not have sufficient residence time to interact with and be retained by the sorbent, leading to poor recovery.

- Cartridge Drying:
 - After the entire sample has passed through, continue to apply full vacuum for 10 minutes to thoroughly dry the sorbent bed[1][11].
 - Causality: The elution solvent, DCM, is not miscible with water. Any residual water in the sorbent will prevent the DCM from effectively interacting with the analytes and will be carried into the final extract, potentially interfering with chromatographic analysis[9].
- Elution:
 - Place a clean collection tube inside the manifold.
 - Add a total of 12-13 mL of DCM to the cartridge in several small aliquots[9]. Allow the first aliquot to soak the sorbent for 1 minute before drawing it through slowly in a dropwise fashion[9].
 - Causality: The non-polar DCM disrupts the adsorptive forces holding the polar nitrosamines to the carbon surface, releasing them into the solvent. The soak step ensures complete interaction between the solvent and the entire sorbent bed.
- Concentration and Reconstitution:
 - Transfer the collected eluate to a concentration tube.
 - Gently concentrate the extract to a final volume of 1 mL using a nitrogen evaporator in a water bath set to near room temperature[9]. Do not concentrate to dryness, as volatile nitrosamines like NDMA can be lost[9].
 - The sample is now ready for instrumental analysis.

Part 3: Ensuring Scientific Integrity — Validation and Performance

A protocol is only as reliable as its validation data. The trustworthiness of N-nitrosamine analysis is built on consistent performance, verified through rigorous quality control.

Diagram: Sorbent Selection Logic



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Caption: Logic for selecting activated carbon for nitrosamines in water.

Performance Characteristics

The presented activated carbon SPE method, when coupled with a sensitive analytical instrument, consistently yields excellent results.

Analyte	Abbreviation	Typical Recovery (%) [9][11]	Typical LOD (ng/L)[2][11]	Typical RSD (%)[2][11]
N-Nitrosodimethylamine	NDMA	71.5 - 95%	0.12 - 10	2.29 - 4.17%
N-Nitrosodiethylamine	NDEA	88.0 - 95%	0.26 - 6.60	< 4.17%
N-Nitrosodi-n-propylamine	NDPA	80.0 - 90%	~ 1.2	< 4.0%
N-Nitrosodi-n-butylamine	NDBA	~ 94%	~ 1.4	< 4.0%
N-Nitrosopyrrolidine	NPYR	~ 76%	~ 1.4	< 4.0%
N-Nitrosopiperidine	NPIP	~ 81%	~ 1.4	< 4.0%

Note: Performance metrics are dependent on the specific water matrix and analytical instrumentation.

References

- Robust Analysis of Nitrosamine Using Strata™ Activated Carbon Extraction. (n.d.). Phenomenex. Application Note AN-1110. Retrieved from [\[Link\]](#)
- An Online-SPE/SEC/LCMS Method for the Detection of N-Nitrosamine Disinfection Byproducts in Wastewater Plant Tailwater. (2022). Molecules, 27(23), 8234. MDPI. Retrieved from [\[Link\]](#)
- SPE and GC–MS for Analyzing N–Nitrosamine Impurities in Cough Syrups. (2024). Spectroscopy. Retrieved from [\[Link\]](#)

- Series solid-phase extraction (SPE) method for nitrosamine compounds in drinking water. (2012). Google Patents. CN102580351A.
- EPA-NERL: 521: Nitrosamines in water by SPE and GC/MS/MS. (2004). National Environmental Methods Index. Retrieved from [[Link](#)]
- Nitrosamine Control: From Risk Assessment to Analytical Testing with Emphasis on Sample Preparation and Phase-Appropriate Method Validation. (2023). Organic Process Research & Development. ACS Publications. Retrieved from [[Link](#)]
- Analysis of nitrosamines in water by automated SPE and isotope dilution GC/HRMS. (2011). ResearchGate. Retrieved from [[Link](#)]
- Ultra-Fast Analysis of Nitrosamines Using SPE-QQQ. (n.d.). Agilent. Retrieved from [[Link](#)]
- Polymers for scavenging nitrosating agents. (1992). Google Patents. US5087671A.
- Solid-phase extraction of tobacco-specific N-nitrosamines with a mixed-mode hydrophobic/cation-exchange sorbent. (2015). ResearchGate. Retrieved from [[Link](#)]
- Unexpected Role of Activated Carbon in Promoting Transformation of Secondary Amines to N-Nitrosamines. (2019). ResearchGate. Retrieved from [[Link](#)]

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Sources

- [1. documents.thermofisher.com](https://documents.thermofisher.com) [[documents.thermofisher.com](#)]
- [2. mdpi.com](https://mdpi.com) [[mdpi.com](#)]
- [3. chromatographyonline.com](https://chromatographyonline.com) [[chromatographyonline.com](#)]
- [4. phenomenex.com](https://phenomenex.com) [[phenomenex.com](#)]
- [5. NEMI Method Summary - 521](#) [[nemi.gov](#)]

- [6. researchgate.net \[researchgate.net\]](#)
- [7. CN102580351A - Series solid-phase extraction \(SPE\) method for nitrosamine compounds in drinking water - Google Patents \[patents.google.com\]](#)
- [8. pubs.acs.org \[pubs.acs.org\]](#)
- [9. unitedchem.com \[unitedchem.com\]](#)
- [10. researchgate.net \[researchgate.net\]](#)
- [11. Determination of 7 Nitrosamines in Drinking Water \[sigmaaldrich.com\]](#)
- [12. documents.thermofisher.com \[documents.thermofisher.com\]](#)
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